

A Comprehensive Technical Guide to the Safe Handling of Ammonium Paramolybdate Tetrahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium paramolybdate tetrahydrate

Cat. No.: B7909057

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **ammonium paramolybdate tetrahydrate**. The information is compiled and presented to be a crucial resource for laboratory personnel, ensuring safe and compliant use of this chemical in research and development settings.

Chemical Identification and Properties

Ammonium paramolybdate tetrahydrate, also known as ammonium heptamolybdate tetrahydrate, is a white crystalline solid.^[1] It is a key source of molybdenum in various chemical syntheses and analytical procedures.^[2]

Table 1: Chemical and Physical Properties

Property	Value
Chemical Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$ ^[3]
CAS Number	12054-85-2 ^[1]
Molecular Weight	1235.86 g/mol ^[1]
Appearance	White to light green solid ^[1]
Melting Point	90°C ^[1]
Decomposition Temperature	190°C ^{[1][4]}
Solubility	Soluble in water ^[1]
Specific Gravity	2.498 ^[1]
pH	5.0-5.5 (in aqueous solution) ^[5]

Hazard Identification and Toxicological Data

Ammonium paramolybdate tetrahydrate is classified as hazardous. It is harmful if swallowed and causes skin and eye irritation.^[1] It may also cause respiratory irritation.^[6]

Table 2: Toxicological Data

Test	Species	Route	Value
LD ₅₀	Rat	Oral	333 mg/kg ^[1]
LD ₅₀	Rat	Oral	680 mg/kg ^[6]

Hazard Statements:

- H302: Harmful if swallowed^[1]
- H315: Causes skin irritation^{[1][6]}
- H319: Causes serious eye irritation^{[1][6]}

- H335: May cause respiratory irritation[1][6]
- H402: Harmful to aquatic life[1]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **ammonium paramolybdate tetrahydrate** to minimize exposure risk.

Engineering Controls

The primary method for controlling exposure is through effective engineering controls.[2]

- Ventilation: All work with this compound, especially when generating dust, should be conducted in a well-ventilated area.[2] A chemical fume hood is the recommended engineering control.[1]
- Safety Showers and Eyewash Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent skin, eye, and respiratory exposure.[1]

- Eye Protection: Approved safety glasses with side shields or safety goggles are required.[1] A face shield may be necessary for splash protection.[8]
- Skin Protection: Chemical-resistant gloves (such as nitrile rubber), a lab coat, and an apron should be worn.[1][3]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved dust respirator is necessary.[1]

Hygiene Measures

Good laboratory hygiene practices are crucial to prevent accidental ingestion and cross-contamination.

- Wash hands thoroughly after handling the chemical.[[1](#)]
- Do not eat, drink, or smoke in the laboratory.[[3](#)]
- Contaminated clothing should be removed and washed before reuse.[[3](#)]

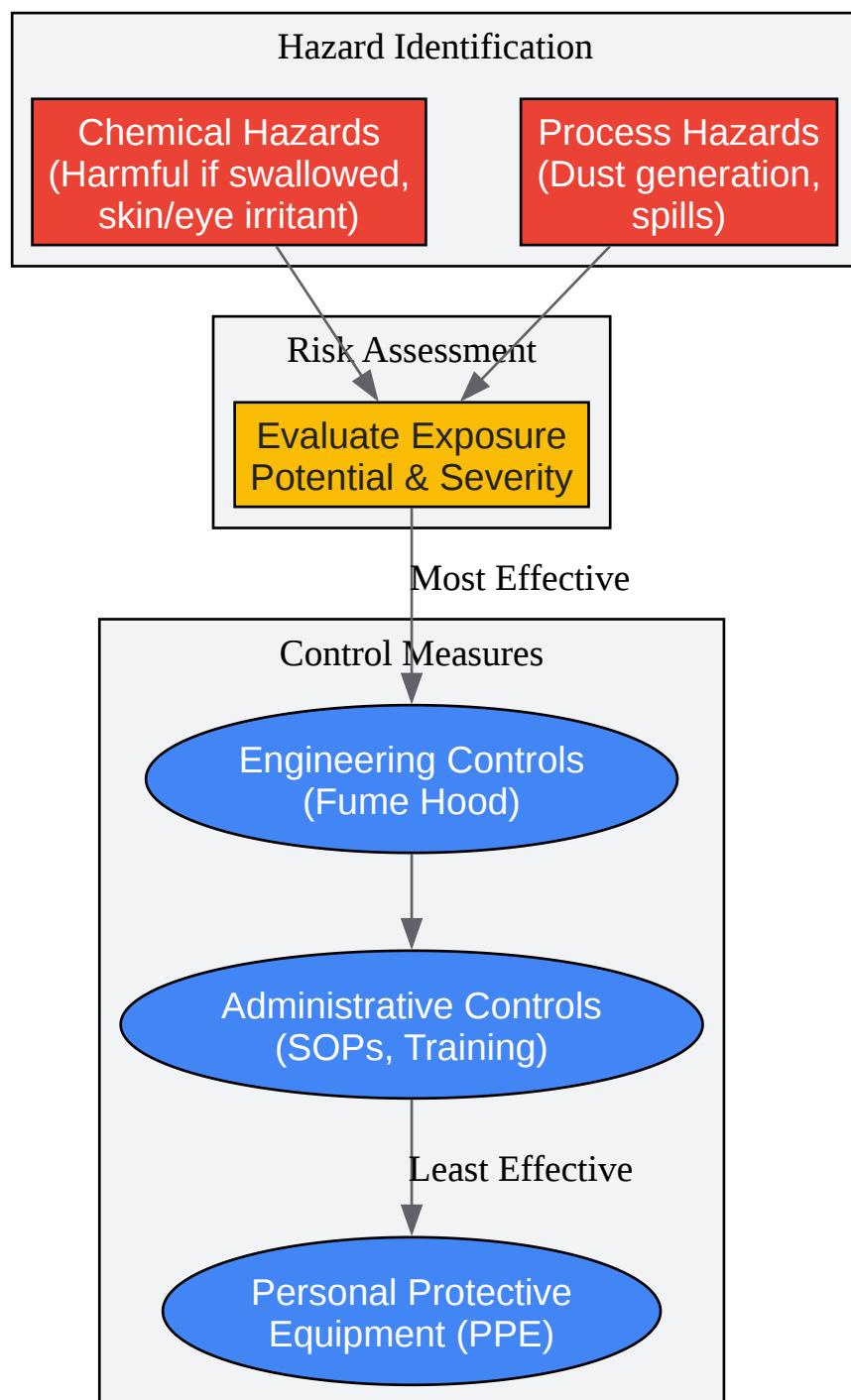
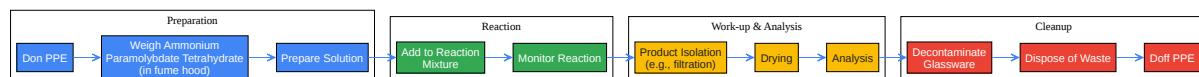
Storage Conditions

Proper storage is critical to maintain the chemical's stability and prevent hazardous situations.

- Store in a tightly sealed container.[[1](#)]
- Keep in a cool, dry, and well-ventilated area.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[[1](#)]
[[9](#)]

Experimental Workflow and Hazard Control

The following diagrams illustrate a typical experimental workflow using **ammonium paramolybdate tetrahydrate** and the logical relationships for hazard control.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium Molybdate Tetrahydrate | Blog | Reflecta Laboratories [labequipsupply.co.za]
- 2. atamankimya.com [atamankimya.com]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. Ammonium molybdate tetrahydrate: introduce and the process of the pyrolytic decomposition_Chemicalbook [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. researchgate.net [researchgate.net]
- 7. Page loading... [guidechem.com]
- 8. Ammonium Molybdate [drugfuture.com]
- 9. A13766.0B [thermofisher.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Ammonium Paramolybdate Tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7909057#ammonium-paramolybdate-tetrahydrate-safety-data-sheet-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com